

In-Depth Technical Guide: Solubility and Stability of Windorphen

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Compound of Interest

Compound Name: Windorphen

CAS No.: 19881-70-0

Cat. No.: B1300807

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Windorphen is a novel small molecule inhibitor of the canonical Wnt signaling pathway, a critical regulator of embryonic development and a therapeutic target in various diseases, including cancer.^[1] It functions by selectively disrupting the interaction between β -catenin and the transcriptional coactivator p300.^{[2][3][4]} This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **Windorphen** in common laboratory solvents. It also details key experimental protocols for assessing its biological activity and physicochemical properties, and includes visual diagrams of its mechanism of action and experimental workflows to support researchers in its application.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ ClO ₃	[3]
Molecular Weight	302.75 g/mol	[3]
Appearance	Off-white powder	[3]
Purity	≥98% (HPLC)	[3]
CAS Number	19881-70-0	[3]

Solubility

The solubility of **Windorphen** has been reported in Dimethyl Sulfoxide (DMSO). Quantitative data in other common laboratory solvents is not readily available in the public domain. Researchers are encouraged to determine solubility in their specific solvent of choice using the protocol outlined in Section 4.1.

Solvent	Concentration	Observations	Source
DMSO	62.5 mg/mL (206.44 mM)	Requires sonication; hygroscopic DMSO can impact solubility.	[2]
DMSO	50 mg/mL	-	[3]
Ethanol	Data not available	-	-
Methanol	Data not available	-	-
Acetonitrile	Data not available	-	-
Water	Data not available	-	-
Phosphate-Buffered Saline (PBS)	Data not available	-	-

Stability

Detailed stability studies of **Windorphen** in various solvents and conditions are not extensively published. The following recommendations are based on supplier data for stock solutions. It is recommended to perform stability assessments for working solutions under specific experimental conditions as outlined in Section 4.2.

Condition	Duration	Recommendations	Source
Stock Solution in DMSO	6 months	Store at -80°C.	[2]
Stock Solution in DMSO	1 month	Store at -20°C.	[2]
Storage of Solid	-	Store at 2-8°C. Protect from light.	[3]

Experimental Protocols

Standard Protocol for Solubility Determination

This protocol provides a general method for determining the solubility of **Windorphen** in a solvent of interest.

- Preparation of Saturated Solution:
 - Add an excess amount of **Windorphen** powder to a known volume of the desired solvent in a clear glass vial.
 - Tightly cap the vial and agitate the mixture vigorously (e.g., using a vortex mixer) for 1-2 minutes.
 - Place the vial on a rotator or shaker at a constant temperature (e.g., 25°C) for 24 hours to ensure equilibrium is reached.
 - Visually inspect the vial to confirm the presence of undissolved solid, indicating a saturated solution.
- Sample Preparation and Analysis:

- Carefully filter the saturated solution using a 0.22 μm syringe filter to remove undissolved solid.
- Dilute an aliquot of the clear filtrate with the same solvent to a concentration within the linear range of the analytical method.
- Analyze the diluted sample using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (LC-MS), to determine the concentration of dissolved **Windorphen**.
- Calculation of Solubility:
 - Prepare a standard calibration curve using known concentrations of **Windorphen**.
 - Calculate the concentration of **Windorphen** in the diluted filtrate based on the calibration curve.
 - Multiply the calculated concentration by the dilution factor to determine the solubility of **Windorphen** in the chosen solvent.

Standard Protocol for Solution Stability Assessment

This protocol outlines a method to assess the stability of **Windorphen** in a specific solvent over time.

- Preparation of Test Solution:
 - Prepare a stock solution of **Windorphen** in the desired solvent at a known concentration.
 - Divide the stock solution into aliquots in separate, tightly sealed vials to avoid repeated freeze-thaw cycles.
- Incubation at Different Conditions:
 - Store the aliquots under various conditions to be tested (e.g., -20°C , 4°C , room temperature, 37°C). Protect from light if photostability is not the primary focus.
- Time-Point Analysis:

- At designated time points (e.g., 0, 2, 4, 8, 24, 48 hours), remove one aliquot from each storage condition.
- Analyze the samples immediately using a stability-indicating HPLC method to quantify the remaining concentration of **Windorphen**. The method should be able to separate the parent compound from potential degradation products.
- Data Analysis:
 - Calculate the percentage of **Windorphen** remaining at each time point relative to the initial concentration (time 0).
 - Plot the percentage of remaining **Windorphen** against time to determine the degradation kinetics.

TOPFlash/FOPFlash Luciferase Reporter Assay for Wnt Signaling Inhibition

This assay is used to quantify the effect of **Windorphen** on the transcriptional activity of the β -catenin/TCF complex.

- Cell Culture and Transfection:
 - Seed human embryonic kidney (HEK293T) or other suitable cells in a 24- or 48-well plate.
 - Co-transfect the cells with the TOPFlash (containing TCF/LEF binding sites) or FOPFlash (mutated binding sites, as a negative control) reporter plasmids, along with a Renilla luciferase plasmid (for normalization of transfection efficiency).
- Compound Treatment:
 - After 24 hours of transfection, treat the cells with varying concentrations of **Windorphen** or a vehicle control (e.g., DMSO).
 - If assessing the inhibition of Wnt-ligand-induced signaling, co-treat with a Wnt agonist like Wnt3a conditioned media or a GSK3 β inhibitor like CHIR99021.
- Luciferase Activity Measurement:

- After 24-48 hours of treatment, lyse the cells and measure the firefly and Renilla luciferase activities using a dual-luciferase reporter assay system according to the manufacturer's instructions.
- Data Analysis:
 - Normalize the firefly luciferase activity (TOPFlash or FOPFlash) to the Renilla luciferase activity for each well.
 - Calculate the fold change in reporter activity for **Windorphen**-treated cells compared to vehicle-treated cells. A decrease in the TOPFlash/FOPFlash ratio indicates inhibition of Wnt signaling.

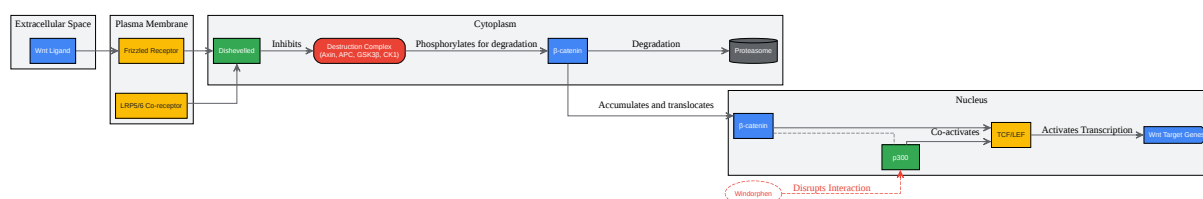
Co-immunoprecipitation of β -catenin and p300

This protocol is used to demonstrate that **Windorphen** disrupts the interaction between β -catenin and p300.

- Cell Lysis and Protein Extraction:
 - Treat cells (e.g., SW480 human colon cancer cells) with **Windorphen** or a vehicle control for a specified period.
 - Lyse the cells in a suitable co-immunoprecipitation buffer containing protease and phosphatase inhibitors.
 - Quantify the protein concentration of the lysates.
- Immunoprecipitation:
 - Incubate a portion of the cell lysate with an antibody against p300 (or β -catenin) overnight at 4°C with gentle rotation. Use a non-specific IgG as a negative control.
 - Add Protein A/G agarose or magnetic beads to the lysate-antibody mixture and incubate for another 1-2 hours to capture the antibody-protein complexes.
- Washing and Elution:

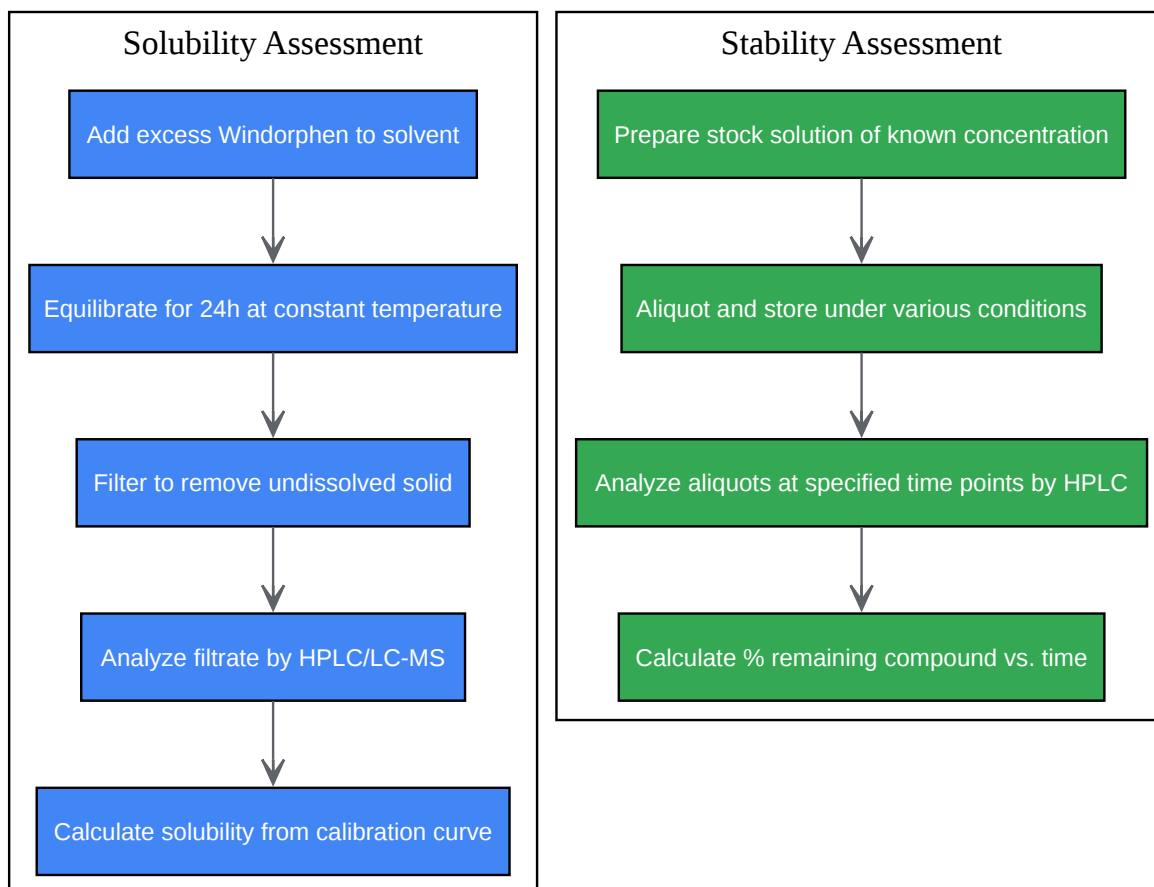
- Wash the beads several times with co-immunoprecipitation buffer to remove non-specific binding proteins.
- Elute the bound proteins from the beads by boiling in SDS-PAGE sample buffer.
- Western Blotting:
 - Separate the eluted proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Probe the membrane with a primary antibody against β -catenin (if p300 was immunoprecipitated) or p300 (if β -catenin was immunoprecipitated).
 - Use an appropriate secondary antibody and a chemiluminescent substrate to detect the protein bands. A reduced amount of co-immunoprecipitated protein in the **Windorphen**-treated sample compared to the control indicates disruption of the protein-protein interaction.

Visualizations



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Caption: Canonical Wnt signaling pathway and the inhibitory action of **Windorphen**.



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Caption: General experimental workflow for solubility and stability assessment.

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